

Application of Ammonium Lactate in Enzymatic Reactions: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Ammonium lactate

Cat. No.: B1194391

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This document provides detailed application notes and protocols on the use of **ammonium lactate** in enzymatic reactions. **Ammonium lactate**, the ammonium salt of lactic acid, can influence enzymatic activity in various ways, acting as a substrate, an activator, or an inhibitor. Understanding these interactions is crucial for researchers in various fields, including drug development, where enzymes are common targets. This guide focuses on two key examples: the inhibitory effect of the ammonium ion on Lactate Dehydrogenase (LDH) and the activating effect on L-Lactate Oxidase (LOX).

Overview of Ammonium Lactate's Role in Enzymatic Reactions

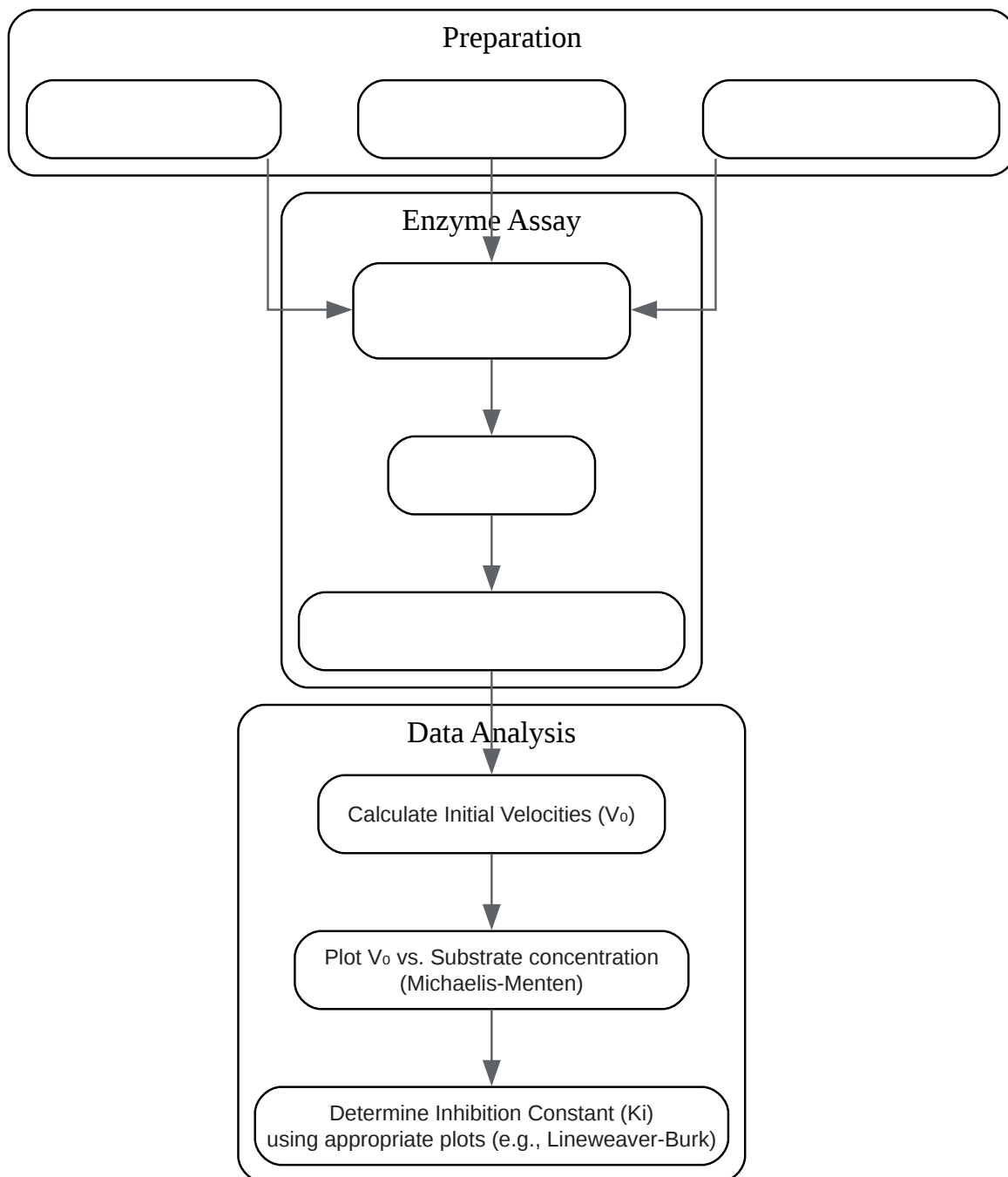
Ammonium lactate can dissociate into lactate and ammonium ions in solution. The lactate component can serve as a substrate for enzymes like lactate dehydrogenase, while the ammonium ion can act as a modulator of enzyme activity. The overall effect on an enzymatic reaction, therefore, depends on the specific enzyme, the concentration of **ammonium lactate**, and the experimental conditions.

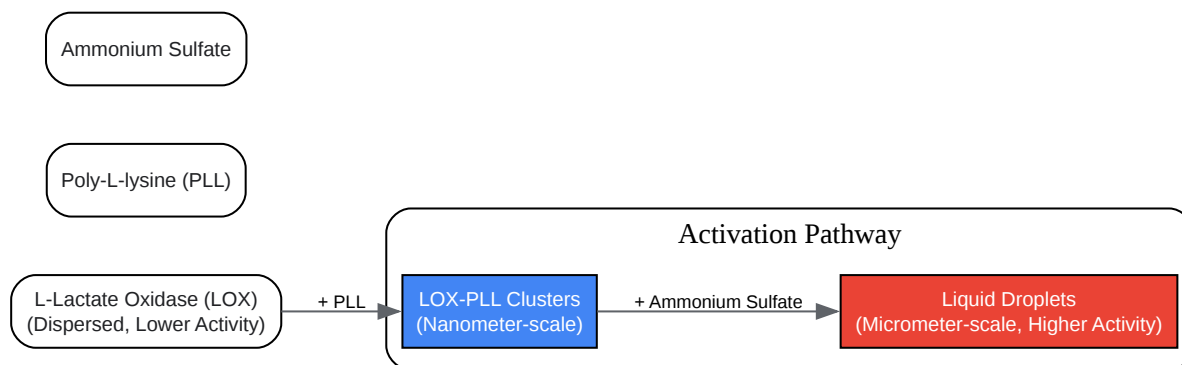
Inhibition of Lactate Dehydrogenase (LDH)

Lactate dehydrogenase (LDH) is a key enzyme in anaerobic metabolism, catalyzing the reversible conversion of lactate to pyruvate.[1] Studies have shown that ammonium chloride can inhibit the activity of pig muscle lactate dehydrogenase (isoenzyme M4).[2] This inhibition

is a crucial consideration in experimental systems where both lactate and ammonium ions are present.

The general workflow for investigating the effect of an inhibitor on enzyme kinetics is outlined below.





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References

- 1. Lactate dehydrogenase - Wikipedia [en.wikipedia.org]
- 2. [Effect of ammonium chloride and urea on the activity of lactate dehydrogenase. A general model of catalysis] - PubMed [pubmed.ncbi.nlm.nih.gov]
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